

potential impurities in (R)-BAY-6035 samples

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Compound of Interest

Compound Name: (R)-BAY-6035

Cat. No.: B15584666

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Technical Support Center: (R)-BAY-6035

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding potential impurities in **(R)-BAY-6035** samples. The information is designed to assist in identifying and addressing purity concerns during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is **(R)-BAY-6035** and what are its common quality attributes?

A1: **(R)-BAY-6035**, with the chemical name (2S)-1-(3-Azabicyclo[3.1.0]hex-3-ylcarbonyl)-N-(2-cyclopropylethyl)-2,3,4,5-tetrahydro-2-methyl-4-oxo-1H-1,5-benzodiazepine-7-carboxamide, is a potent and selective inhibitor of the lysine methyltransferase SMYD3.^{[1][2]} Commercially available samples typically have a purity of ≥98%, as determined by High-Performance Liquid Chromatography (HPLC).^{[1][2]} It is crucial to use high-purity material for reliable experimental results, as impurities can lead to off-target effects or inaccurate potency measurements.

Q2: What are the potential sources of impurities in **(R)-BAY-6035** samples?

A2: Potential impurities in **(R)-BAY-6035** can originate from three main sources:

- **Synthesis-Related Impurities:** These include unreacted starting materials, intermediates, byproducts from side reactions, and residual reagents or solvents.
- **Degradation Products:** **(R)-BAY-6035** can degrade over time or under certain storage and experimental conditions (e.g., exposure to light, high temperatures, or non-optimal pH).
- **Enantiomeric Impurities:** The biologically active enantiomer is the (S)-isomer. The (R)-isomer, also known as BAY-444, is significantly less active and is considered an impurity if present in the (S)-isomer sample.^[3]

Q3: I am observing unexpected results in my cell-based assay with **(R)-BAY-6035**. Could impurities be the cause?

A3: Yes, unexpected results, such as reduced potency, off-target effects, or cellular toxicity, can be due to the presence of impurities. It is recommended to:

- **Verify the Purity:** If possible, re-analyze the purity of your **(R)-BAY-6035** sample using a suitable analytical method like HPLC.
- **Prepare Fresh Solutions:** Compound degradation in solution is a common issue. Prepare fresh stock solutions from solid material for each experiment.
- **Use a Negative Control:** Include the inactive (R)-enantiomer (BAY-444) in your experiments to differentiate between on-target and off-target effects.

Q4: How should I properly store and handle **(R)-BAY-6035** to minimize degradation?

A4: To minimize degradation, **(R)-BAY-6035** should be stored as a solid at -20°C. Stock solutions in solvents like DMSO or ethanol should also be stored at -20°C, preferably in small aliquots to avoid repeated freeze-thaw cycles. Protect both solid samples and solutions from light.

Troubleshooting Guides

Guide 1: Identifying Potential Synthesis-Related Impurities

Since the detailed synthesis of **(R)-BAY-6035** is proprietary, we can infer potential impurities based on the general synthesis of benzodiazepines and the structure of the molecule. A plausible retrosynthetic analysis suggests the key starting materials and potential byproducts.

Potential Impurities and Their Sources:

Potential Impurity	Plausible Source
Unreacted Starting Materials	Incomplete reaction of the benzodiazepine core, 3-azabicyclo[3.1.0]hexane, or 2-cyclopropylethylamine.
(S)-BAY-444 (the (R)-enantiomer)	Incomplete chiral separation or racemization during synthesis.
Hydrolyzed Benzodiazepine Core	Hydrolysis of the amide bonds in the benzodiazepine ring structure during synthesis or workup.
Reagent Adducts	Side reactions with coupling agents (e.g., HATU, HOBt) used in amide bond formation.
Residual Solvents	Incomplete removal of solvents used during synthesis and purification (e.g., DMF, DCM, Ethyl Acetate).

Recommended Actions:

- **High-Resolution Mass Spectrometry (HRMS):** Use HRMS to detect the presence of molecules with masses corresponding to the potential impurities listed above.
- **HPLC with a Diode Array Detector (DAD):** Develop an HPLC method to separate the main compound from potential impurities. The UV spectrum from the DAD can help in the preliminary identification of impurity classes.

Guide 2: Assessing Degradation Products

(R)-BAY-6035, being a complex molecule with several functional groups (amides, benzodiazepine ring), can be susceptible to degradation. Forced degradation studies are a

systematic way to identify potential degradation products.

Experimental Protocol: Forced Degradation Study

- Preparation of Samples: Prepare solutions of **(R)-BAY-6035** (e.g., 1 mg/mL) in a suitable solvent system (e.g., Acetonitrile:Water 1:1).
- Stress Conditions:
 - Acidic Hydrolysis: Add 0.1 M HCl and incubate at 60°C for 24 hours.
 - Basic Hydrolysis: Add 0.1 M NaOH and incubate at 60°C for 24 hours.
 - Oxidative Degradation: Add 3% H₂O₂ and incubate at room temperature for 24 hours.
 - Thermal Degradation: Incubate a solid sample at 105°C for 24 hours.
 - Photolytic Degradation: Expose a solution to UV light (e.g., 254 nm) for 24 hours.
- Analysis: Analyze the stressed samples by HPLC-MS to separate and identify the degradation products.

Potential Degradation Products:

Degradation Condition	Potential Degradation Products
Acidic/Basic Hydrolysis	Cleavage of the amide bonds, leading to the formation of the benzodiazepine carboxylic acid and the respective amines (3-azabicyclo[3.1.0]hexane and 2-cyclopropylethylamine). Opening of the benzodiazepine ring is also possible.
Oxidation	Oxidation of the nitrogen or allylic positions.
Photolysis	A variety of rearranged or fragmented products.

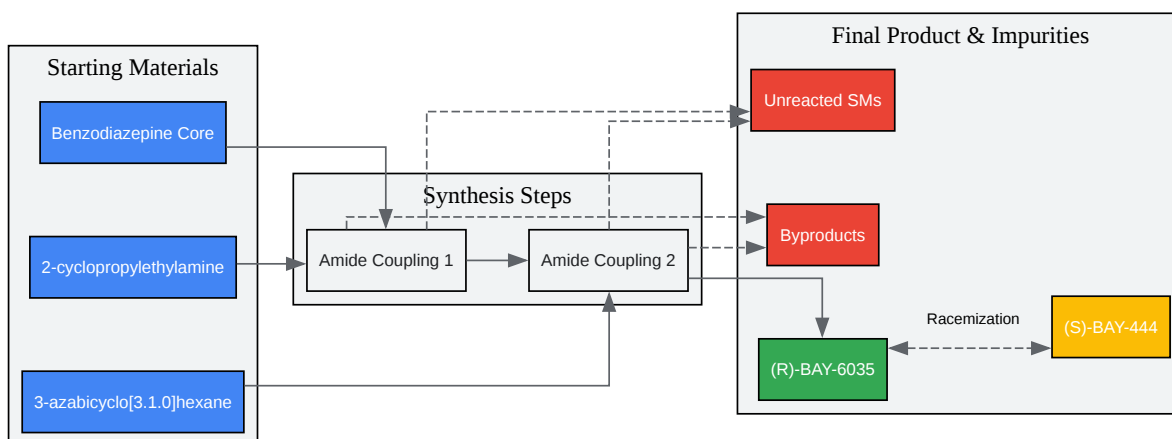
Experimental Protocols

Protocol 1: HPLC Method for Purity Analysis of **(R)-BAY-6035**

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 3.5 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: Start with 95% A and 5% B, ramp to 5% A and 95% B over 20 minutes. Hold for 5 minutes. Return to initial conditions and equilibrate for 5 minutes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection: UV at 254 nm.
- Injection Volume: 10 μ L.

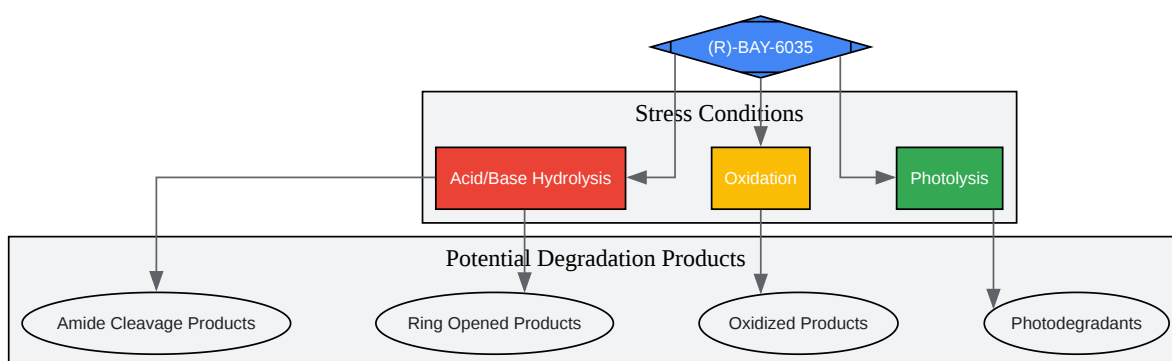
This method should provide a good starting point for separating **(R)-BAY-6035** from its more polar or less polar impurities. Method optimization may be required based on the specific impurity profile.

Visualizations



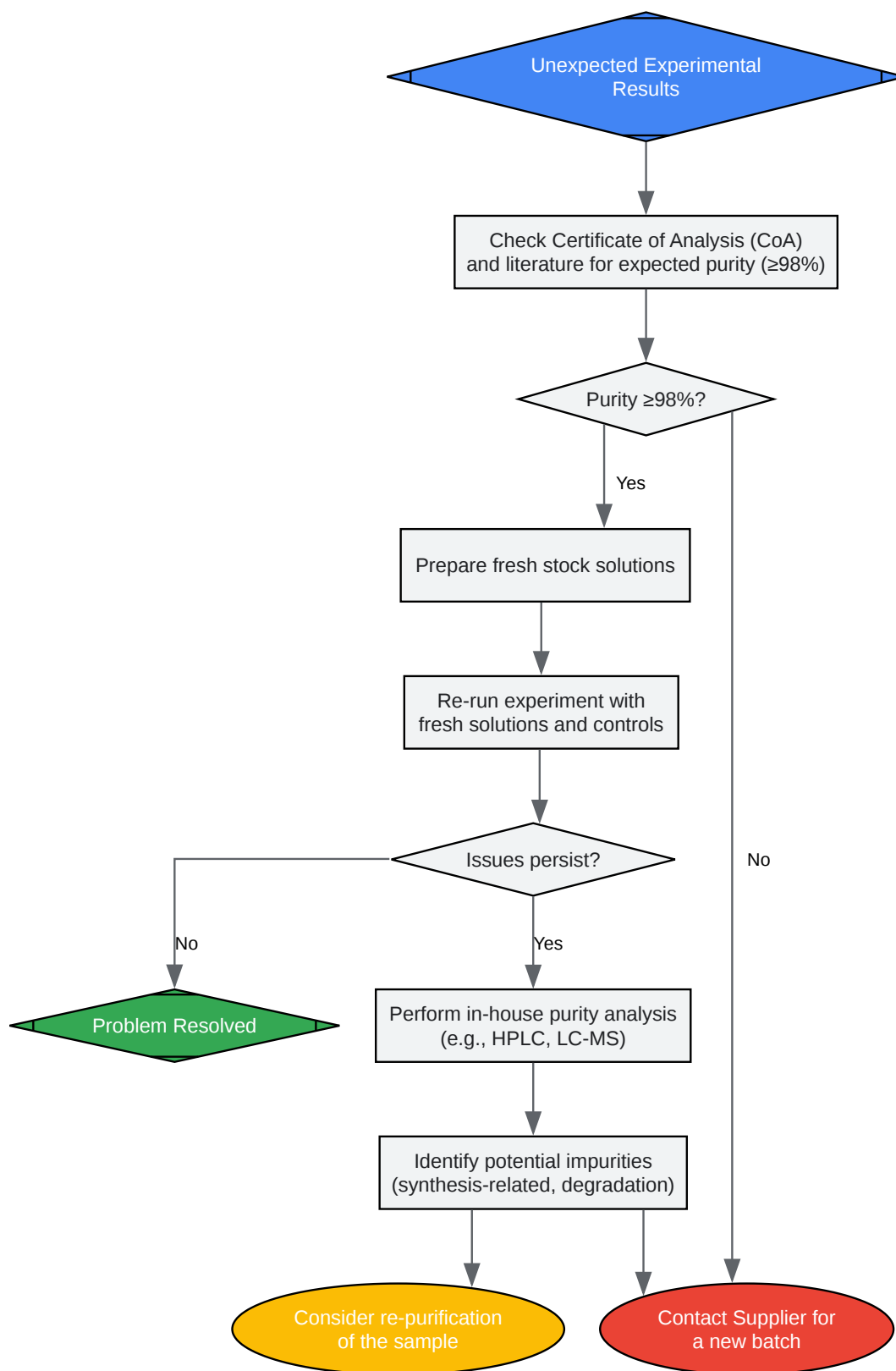
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Caption: Plausible synthesis pathway and sources of impurities for **(R)-BAY-6035**.



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Caption: Potential degradation pathways of **(R)-BAY-6035** under stress conditions.



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Caption: Troubleshooting workflow for unexpected results with **(R)-BAY-6035**.

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